

Curosurf Technical Support Center for Research Laboratories

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Compound of Interest

| | |
|----------------|--------------------|
| Compound Name: | <i>curosurf</i> |
| CAS No.: | <i>129069-19-8</i> |
| Cat. No.: | <i>B1178487</i> |

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **Curosurf**. Adherence to these guidelines is crucial for maintaining the integrity and efficacy of the product in a laboratory setting.

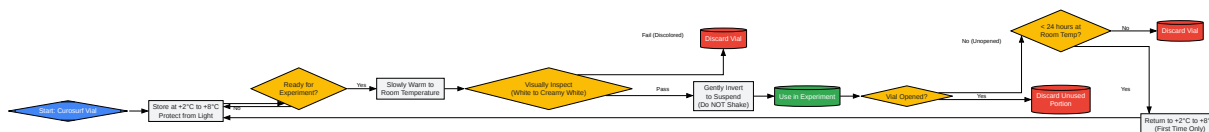
Curosurf Storage and Stability Data

Proper storage is critical for **Curosurf**'s performance. The following table summarizes the key storage and stability parameters.

| Parameter | Specification | Notes |
|----------------------------|---|---|
| Storage Temperature | +2°C to +8°C (36°F to 46°F)[1][2][3][4][5][6] | Refrigerated storage is mandatory. |
| Light Exposure | Protect from light[1][2][4][5][7][8][9] | Store in the original carton. |
| Appearance | White to creamy white suspension[4][5][8][9][10][11] | Visually inspect for discoloration before use.[3][4][8][9][11] |
| Room Temperature Excursion | Unopened vials may be warmed to room temperature for up to 24 hours.[1][2][3][4][7][8][9][10] | If unused, the vial can be returned to the refrigerator only once.[1][2][3][4][5][6][7][9][10] |
| Vial Integrity | Single-use vials only.[1][2][3][5][10] | Discard any unused portion after initial entry.[1][2][3] |
| Reconstitution | Curosurf is a ready-to-use suspension.[1][2] | Gently turn the vial upside down to ensure a uniform suspension; do not shake.[1][2][3][4][5][6][7][8][9][10] |

Curosurf Handling and Storage Workflow

The following diagram outlines the decision-making process for the proper handling and storage of **Curosurf** vials in a research laboratory.



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Curosurf Handling and Storage Decision Workflow

Troubleshooting Guide

Q1: The **Curosurf** suspension appears discolored (not white to creamy white). Can I still use it?

A1: No. If the suspension is discolored, it should be discarded.[4][8][9][11] Visual inspection prior to use is a critical quality control step.[3][4][8][9][11]

Q2: I accidentally shook the vial instead of gently inverting it. What should I do?

A2: Shaking is explicitly advised against as it can affect the homogeneity and integrity of the suspension.[1][2][3][5][6][7][8][9][10] While there is no specific guidance on recovery after shaking, it is best practice to discard the vial to avoid compromising experimental results.

Q3: A vial was left at room temperature for more than 24 hours. Is it still viable?

A3: No. Unopened vials that have been at room temperature can only be returned to the refrigerator if it is within a 24-hour period.[1][2][3][4][7][8][9][10] If this period is exceeded, the vial should be discarded.

Q4: I have leftover **Curosurf** in a vial after my experiment. Can I store and reuse it?

A4: No. **Curosurf** vials are for single use only.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[10\]](#) Once the vial has been entered, any remaining suspension must be discarded.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **Curosurf** in a research lab?

A1: **Curosurf** should be stored in a refrigerator at a temperature between +2°C and +8°C (36°F and 46°F).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Q2: How should I prepare **Curosurf** for use in an experiment?

A2: Before use, the vial should be slowly warmed to room temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[11\]](#) To ensure a uniform suspension, gently turn the vial upside down a few times.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Do not shake the vial.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Q3: Can I return a vial of **Curosurf** to the refrigerator after it has been warmed to room temperature?

A3: Yes, but only under specific conditions. An unopened and unused vial that has been warmed to room temperature can be returned to refrigerated storage once, provided it is within 24 hours.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#) It is recommended to mark the vial to indicate it has undergone one warming cycle.[\[5\]](#)

Q4: Does **Curosurf** need to be protected from light?

A4: Yes. **Curosurf** vials should be stored in their original package to protect them from light.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Q5: How do I correctly withdraw the suspension from the vial?

A5: After warming and gently inverting the vial, withdraw the suspension using a sterile needle and syringe.[\[1\]](#) It is recommended to use a large-gauge needle (e.g., at least 20 gauge).[\[2\]](#)[\[3\]](#)[\[12\]](#)

Experimental Protocols

While specific experimental protocols will vary depending on the research application, the following general methodology for handling **Curosurf** should be integrated into your laboratory's standard operating procedures.

General Handling Protocol for **Curosurf** in a Laboratory Setting

- Removal from Storage: Remove the **Curosurf** vial from the refrigerator (+2°C to +8°C).[1][2][3][4][5][6]
- Warming: Allow the vial to slowly warm to room temperature. This can be achieved by holding it in your hand for a few minutes or letting it stand at room temperature.[1][5][6][10]
- Visual Inspection: Before use, visually inspect the suspension. It should be white to creamy white.[4][5][8][9][10][11] If discolored, do not use and discard the vial.[3][4][8][9][11]
- Homogenization: Gently turn the vial upside down several times to ensure a uniform suspension.[1][2][3][4][5][6][7][8][9][10] CRITICAL: DO NOT SHAKE.[1][2][3][5][6][7][8][9][10]
- Aseptic Withdrawal: Using aseptic techniques, withdraw the required volume of the suspension with a sterile, large-gauge needle (at least 20 gauge) and syringe.[1][2][3][12]
- Post-Use: As **Curosurf** vials are for single use, any remaining product in the vial after the initial entry must be discarded.[1][2][3]

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